

Personal protective equipment for handling D-methionine (S)-S-oxide

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Compound of Interest

Compound Name: *D-methionine (S)-S-oxide*

Cat. No.: *B15474731*

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Essential Safety and Handling Guide for D-methionine (S)-S-oxide

Disclaimer: No specific Safety Data Sheet (SDS) for **D-methionine (S)-S-oxide** was located. The following safety and handling information is based on the available data for the closely related isomers, L-methionine sulfoxide and DL-methionine sulfoxide. It is essential to handle this compound in a laboratory setting with the assumption that it may have similar properties and potential hazards.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-methionine (S)-S-oxide**. Adherence to these guidelines is paramount for ensuring personal safety and proper experimental conduct.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **D-methionine (S)-S-oxide** to minimize exposure and ensure safety.

PPE Category	Specification	Recommendation
Eye Protection	Safety glasses with side-shields	Conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US).
Skin and Body Protection	Protective gloves and lab coat	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.
Respiratory Protection	Not required under normal use	If dust is generated, a particle filter respirator may be necessary.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood.
- **Avoid Dust Formation:** Minimize the generation of dust during handling.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- **Temperature:** Keep refrigerated.
- **Container:** Store in a tightly closed container in a dry place.
- **Incompatible Materials:** Keep away from strong oxidizing agents.

Disposal Plan

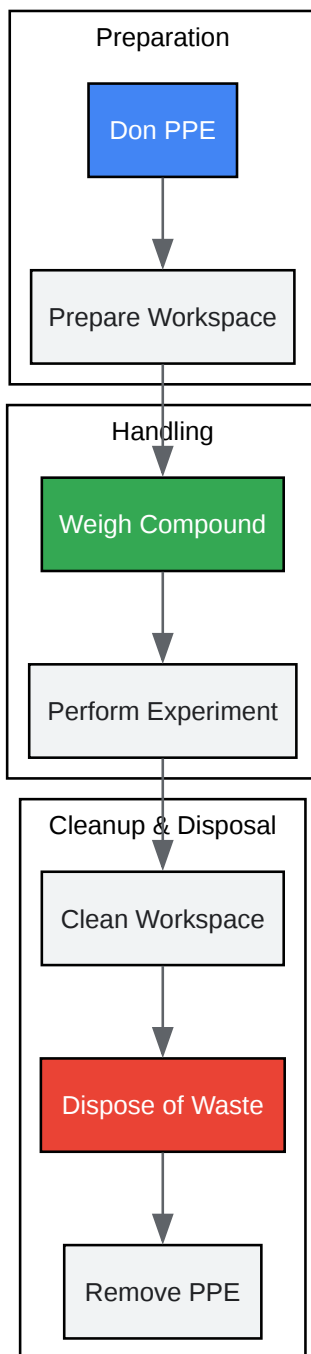
All waste materials should be disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Method
Unused Material	Dispose of as hazardous waste at an approved waste disposal plant.
Contaminated Packaging	Dispose of in the same manner as the unused product.

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **D-methionine (S)-S-oxide** from receipt to disposal.

Safe Handling Workflow for D-methionine (S)-S-oxide

[Click to download full resolution via product page](#)Caption: Workflow for handling **D-methionine (S)-S-oxide**.

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